

An In-depth Technical Guide to 2-Methylisophthalic Acid (CAS: 15120-47-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylisophthalic acid

Cat. No.: B176010

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **2-Methylisophthalic acid**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide combines information from supplier data sheets with established chemical principles and representative experimental protocols for structurally similar compounds.

Core Properties and Data

2-Methylisophthalic acid, also known as 2-methylbenzene-1,3-dicarboxylic acid, is an organic compound with the chemical formula $C_9H_8O_4$. It is a substituted aromatic dicarboxylic acid, featuring a methyl group and two carboxylic acid groups on a benzene ring. This substitution pattern provides a unique structural motif for applications in organic synthesis, materials science, and pharmaceutical research.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Methylisophthalic acid**. Data is aggregated from various chemical suppliers and should be considered as typical values.

Property	Value	Source
CAS Number	15120-47-5	N/A
Molecular Formula	C ₉ H ₈ O ₄	N/A
Molecular Weight	180.16 g/mol	N/A
Appearance	White to off-white powder or crystalline solid	[1]
Purity	Typically ≥98%	[1]
Boiling Point	402.4 °C at 760 mmHg (Predicted)	N/A
Density	1.378 g/cm ³ (Predicted)	N/A
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[1]

Safety and Handling

2-Methylisophthalic acid is classified as an irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.[2][3][4][5][6][7][8]

Synthesis and Purification: Representative Protocols

Detailed experimental protocols for the synthesis and purification of **2-Methylisophthalic acid** are not readily available in peer-reviewed literature. Therefore, the following sections provide representative protocols adapted from established methods for the synthesis of structurally related isophthalic acid derivatives. These protocols are intended to serve as a starting point for laboratory synthesis.

Representative Synthesis Protocol: Oxidation of 2,6-Dimethylanisole

This method is adapted from a procedure for the synthesis of 2-hydroxyisophthalic acid and involves the oxidation of a corresponding dimethyl precursor.

Materials:

- 2,6-Dimethylanisole
- Potassium permanganate (KMnO₄)
- Potassium hydroxide (KOH)
- Hydrochloric acid (HCl)
- Deionized water

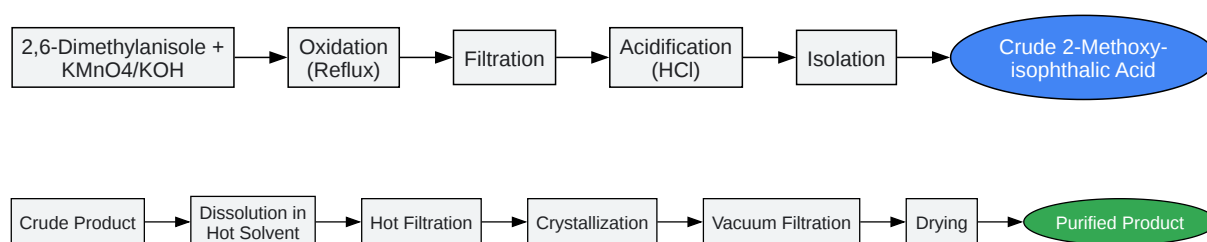
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, prepare an alkaline solution of potassium permanganate by dissolving KOH and KMnO₄ in deionized

water.

- Slowly add 2,6-dimethylanisole to the stirred solution at room temperature.
- Heat the mixture to reflux and maintain for several hours until the purple color of the permanganate has disappeared.
- Cool the reaction mixture to room temperature and filter to remove the manganese dioxide byproduct.
- Wash the filter cake with a small amount of water.
- Combine the filtrate and washings and cool in an ice bath.
- Acidify the filtrate with concentrated HCl to precipitate the crude 2-methoxyisophthalic acid.
- Isolate the crude product by vacuum filtration and wash with cold water.
- The methoxy group can then be cleaved to the corresponding hydroxyl group, or in the case of aiming for **2-methylisophthalic acid**, a similar oxidation of 2,3-dimethylbenzoic acid could be envisioned.

Diagram of a Representative Synthesis Workflow:



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylisophthalic Acid (CAS: 15120-47-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176010#2-methylisophthalic-acid-cas-number-15120-47-5-properties]

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